

Safe handling and storage procedures for 1Hpyrazole-4-sulfinic acid

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Compound of Interest

Compound Name: 1H-pyrazole-4-sulfinic acid

Cat. No.: B15247825

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Application Notes and Protocols for 1H-Pyrazole-4sulfinic Acid

Abstract: This document provides detailed application notes and protocols for the safe handling and storage of **1H-pyrazole-4-sulfinic acid**. These guidelines are intended for researchers, scientists, and drug development professionals to ensure laboratory safety and maintain the integrity of the compound. The protocols are based on the general properties of sulfinic acids and related pyrazole compounds, as a specific Safety Data Sheet (SDS) for **1H-pyrazole-4-sulfinic acid** is not readily available.

Introduction

1H-pyrazole-4-sulfinic acid is an organosulfur compound that belongs to the class of sulfinic acids. These compounds are valuable intermediates in organic synthesis. However, sulfinic acids are known for their relative instability compared to the corresponding sulfonic acids.[1][2] They can undergo disproportionation to form sulfonic acids and thiosulfonates.[2] Therefore, strict adherence to proper handling and storage procedures is crucial to ensure the safety of laboratory personnel and to maintain the purity and reactivity of the compound.

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **1H-pyrazole-4-sulfinic acid** is not available, the following hazards are anticipated based on the general properties of sulfinic acids and pyrazole derivatives.



Potential Hazards:

- Skin and Eye Irritation/Corrosion: Similar to other acidic compounds, **1H-pyrazole-4-sulfinic** acid is likely to cause skin and eye irritation or burns upon contact.[3]
- Respiratory Tract Irritation: Inhalation of dust or aerosols may irritate the respiratory system. [3]
- Instability: Sulfinic acids are generally unstable and can decompose, particularly when exposed to heat, light, or air.[2]
- · Reactivity: May react with oxidizing agents.

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification	
Eye Protection	Chemical safety goggles or a face shield.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.	

Quantitative Data Summary

No specific quantitative data for **1H-pyrazole-4-sulfinic acid** was found. The following table provides data for a related compound, **1H-Pyrazole**, to offer some context.

Physical and Chemical Properties of 1H-Pyrazole



Property	Value	Reference
Molecular Formula	C3H4N2	[4]
Molecular Weight	68.08 g/mol	[4]
Melting Point	66 - 70 °C	[4]
LD50 Oral (Rat)	1010 mg/kg	[4]
LD50 Dermal (Rabbit)	400 mg/kg	[4]

Handling and Storage Procedures Handling

- Work Area: All manipulations of 1H-pyrazole-4-sulfinic acid should be conducted in a well-ventilated chemical fume hood.
- Dispensing: When weighing and dispensing the solid, minimize the generation of dust.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and acids.
 [5]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage

- Short-Term Storage: For immediate use, store in a tightly sealed container in a cool, dry, and dark place.
- Long-Term Storage: Sulfinic acids are known to be unstable. For long-term storage, it is recommended to store the compound at low temperatures, such as -30°C, in a vacuum.[6]
 Conversion to a more stable salt, such as a silver salt, is also a viable option for prolonged storage.[6]
- Container: Use a chemically resistant container, such as amber glass, to protect from light.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.



Experimental Protocol: General Procedure for a Sulfonylation Reaction

This protocol describes a general method for using a sulfinic acid as a precursor in a sulfonylation reaction. This is a representative workflow and should be adapted based on the specific requirements of the reaction.

Objective: To synthesize a sulfone via the reaction of an alkyl halide with a sulfinate salt generated in situ from **1H-pyrazole-4-sulfinic acid**.

Materials:

- 1H-pyrazole-4-sulfinic acid
- A suitable base (e.g., sodium carbonate)
- An alkyl halide (e.g., benzyl bromide)
- An appropriate solvent (e.g., dimethylformamide DMF)
- Personal Protective Equipment (PPE)

Procedure:

- Preparation: In a chemical fume hood, equip a round-bottom flask with a magnetic stir bar and a nitrogen inlet.
- Reagent Addition: Add 1H-pyrazole-4-sulfinic acid (1 equivalent) to the flask.
- Solvent and Base: Add the solvent (DMF) and the base (sodium carbonate, 1.1 equivalents).
- Salt Formation: Stir the mixture at room temperature for 30 minutes to form the sodium sulfinate salt in situ.
- Alkyl Halide Addition: Slowly add the alkyl halide (1 equivalent) to the reaction mixture.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 60-80 °C) and monitor the progress by an appropriate analytical technique (e.g., TLC or LC-MS).



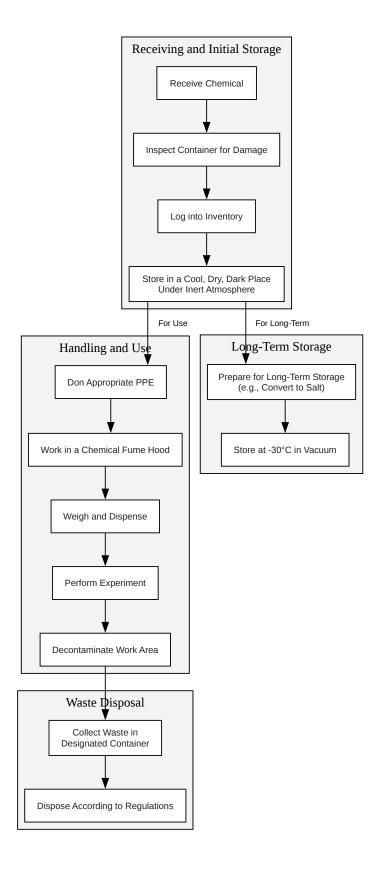
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Quench the
 reaction with water and extract the product with a suitable organic solvent (e.g., ethyl
 acetate).
- Purification: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.

Waste Disposal

Dispose of all chemical waste in accordance with local, state, and federal regulations. Contaminated materials and empty containers should be treated as hazardous waste.

Visualizations Logical Workflow for Safe Handling and Storage



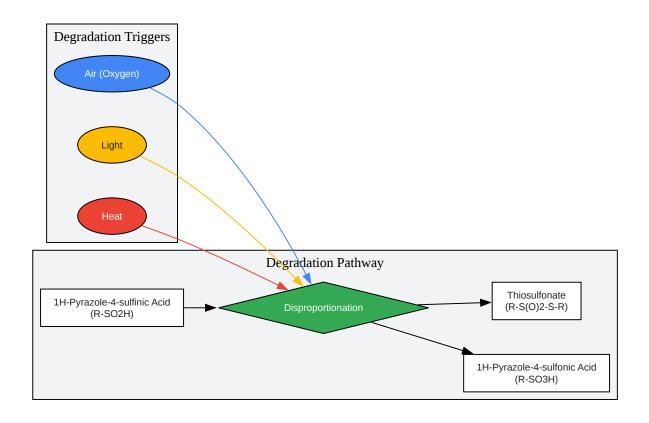


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Caption: Workflow for the safe handling and storage of 1H-pyrazole-4-sulfinic acid.



Conceptual Signaling Pathway of Sulfinic Acid Degradation



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Caption: Conceptual pathway of sulfinic acid degradation.

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